

Application Notes and Protocols for ZK 187638 in Cell Culture

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Compound of Interest

Compound Name: ZK 187638

Cat. No.: B1684396

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These application notes provide detailed protocols for the preparation and use of **ZK 187638**, a noncompetitive antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor, for in vitro cell culture experiments.

Introduction

ZK 187638, with the chemical name 2,3-Dimethyl-6-phenyl-12H-[1,2]dioxolo[4,5-h]imidazo[1,2-c][1,2,3]benzodiazepine, is a potent and specific inhibitor of AMPA receptors. These receptors are ionotropic glutamate receptors that mediate the majority of fast excitatory synaptic transmission in the central nervous system. By binding to a site distinct from the glutamate binding site, **ZK 187638** noncompetitively inhibits the ion channel, preventing the influx of cations and subsequent neuronal depolarization. This mechanism of action makes **ZK 187638** a valuable tool for studying the roles of AMPA receptors in physiological and pathological processes, including neurodegenerative diseases.

Data Presentation

Chemical and Physical Properties of ZK 187638

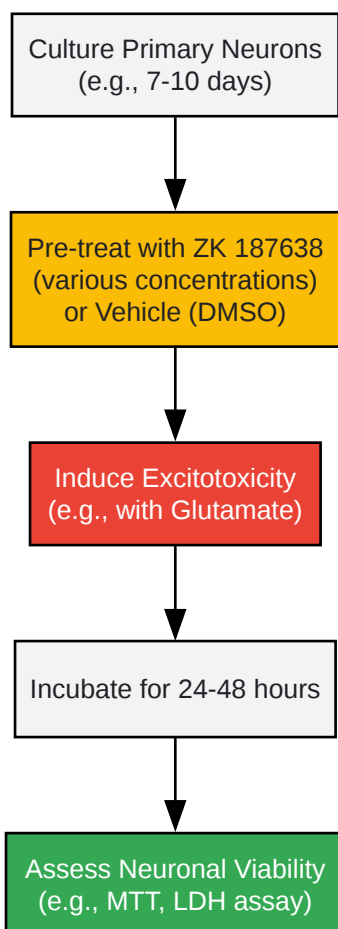
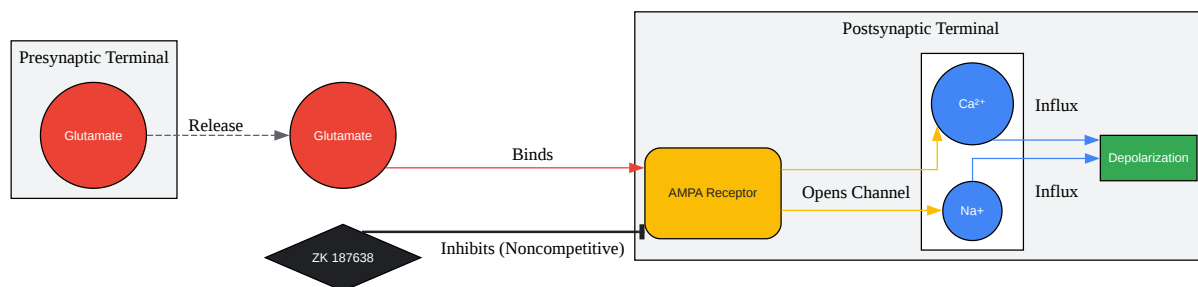
Property	Value
Chemical Name	2,3-Dimethyl-6-phenyl-12H-[1][2]dioxolo[4,5-h]imidazo[1,2-c][2][3]benzodiazepine
Molecular Formula	C ₂₀ H ₁₇ N ₃ O ₂
Molecular Weight	331.38 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C.

In Vitro Activity of ZK 187638

Cell Type	Assay	IC ₅₀
Cultured Hippocampal Neurons	Inhibition of kainate-induced currents	3.4 μM[1]

Signaling Pathway

The following diagram illustrates the mechanism of action of **ZK 187638** as a noncompetitive AMPA receptor antagonist.



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References

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